

Spectroscopic Characterization of 3-Ethoxy-3-methylazetidine: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethoxy-3-methylazetidine

CAS No.: 1416586-63-4

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Ethoxy-3-methylazetidine is a substituted four-membered heterocyclic amine of interest in medicinal chemistry and drug discovery. Azetidine scaffolds are increasingly utilized as bioisosteres for larger rings, offering improved physicochemical properties such as solubility and metabolic stability. A thorough understanding of the spectroscopic characteristics of novel azetidine derivatives is paramount for their unambiguous identification, purity assessment, and structural elucidation. This guide provides a detailed analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-Ethoxy-3-methylazetidine**. In the absence of extensive publicly available experimental spectra, this document serves as a predictive and interpretive resource, grounded in fundamental spectroscopic principles and data from analogous structures.

Molecular Structure and Predicted Spectroscopic Features

3-Ethoxy-3-methylazetidine possesses a unique combination of functional groups that give rise to a distinct spectroscopic fingerprint. The strained azetidine ring, the ether linkage, and the quaternary carbon at the 3-position all contribute to its characteristic spectral properties.

Molecular Formula: $C_6H_{13}NO$ [\[1\]](#)

Molecular Weight: 115.17 g/mol [\[2\]](#)

Structure:

Caption: Chemical structure of **3-Ethoxy-3-methylazetidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. The following sections predict the key features of the 1H and ^{13}C NMR spectra of **3-Ethoxy-3-methylazetidine**.

Predicted 1H NMR Data

The proton NMR spectrum is expected to show distinct signals for the protons of the azetidine ring, the ethoxy group, and the methyl group.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Key Considerations
Azetidine CH ₂ (C2 & C4)	2.5 - 3.5	AB quartet or two doublets	4H	Protons on the same carbon are diastereotopic due to the chiral center at C3. This will lead to complex splitting patterns.
Ethoxy CH ₂	3.3 - 3.7	Quartet	2H	Coupling to the methyl protons of the ethoxy group.
Methyl (on C3)	1.2 - 1.6	Singlet	3H	No adjacent protons to couple with.
Ethoxy CH ₃	1.1 - 1.3	Triplet	3H	Coupling to the methylene protons of the ethoxy group.
Azetidine NH	1.5 - 2.5	Broad singlet	1H	Chemical shift can be variable and concentration-dependent. May exchange with D ₂ O.

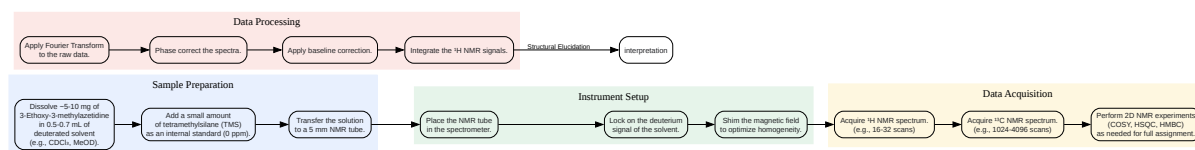
Predicted ¹³C NMR Data

The carbon NMR spectrum will provide information on the carbon framework of the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Key Considerations
Quaternary Carbon (C3)	65 - 75	The most downfield carbon of the azetidine ring due to the attached oxygen and nitrogen atoms.
Azetidine CH ₂ (C2 & C4)	45 - 55	Shielded relative to the quaternary carbon.
Ethoxy CH ₂	58 - 65	Downfield shift due to the adjacent oxygen atom.
Methyl (on C3)	20 - 30	Typical chemical shift for a methyl group on a quaternary center.
Ethoxy CH ₃	15 - 20	Typical chemical shift for a terminal methyl group.

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural interpretation.



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Caption: Standard workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

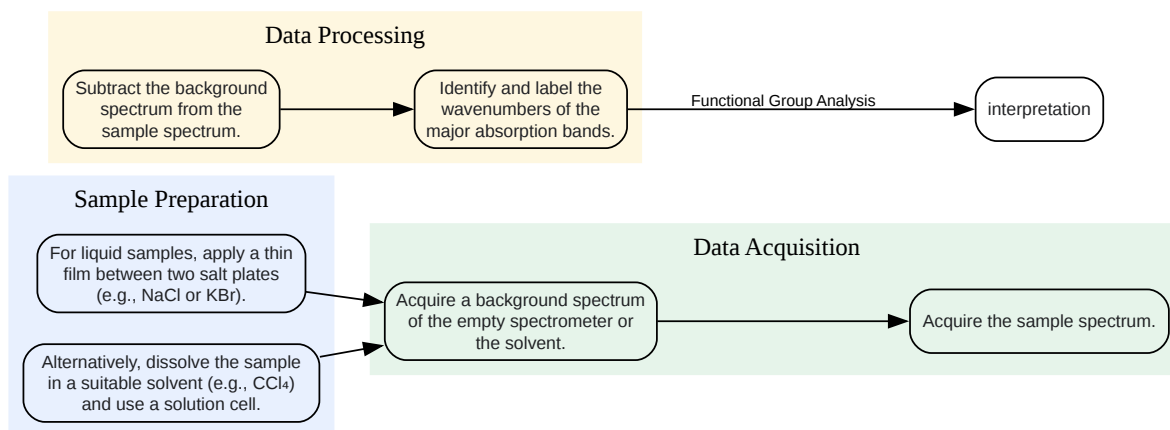
IR spectroscopy provides valuable information about the functional groups present in a molecule. The IR spectrum of **3-Ethoxy-3-methylazetidine** is expected to show characteristic absorption bands for the N-H, C-H, C-N, and C-O bonds.

Functional Group	Predicted Absorption Range (cm ⁻¹)	Intensity	Vibrational Mode
N-H	3300 - 3500	Medium, sharp	N-H stretch
C-H (sp ³)	2850 - 3000	Strong	C-H stretch
C-N	1180 - 1360	Medium	C-N stretch
C-O (ether)	1070 - 1150	Strong	C-O stretch

Causality in IR Absorption

The strained four-membered ring of azetidine can influence the vibrational frequencies of the bonds within the ring. For instance, the C-N stretching vibration might appear at a slightly different wavenumber compared to acyclic amines. The strong C-O stretching band is a key diagnostic feature for the presence of the ether linkage.

Experimental Protocol for IR Data Acquisition



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Caption: General workflow for acquiring an IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and fragmentation pattern of a molecule.

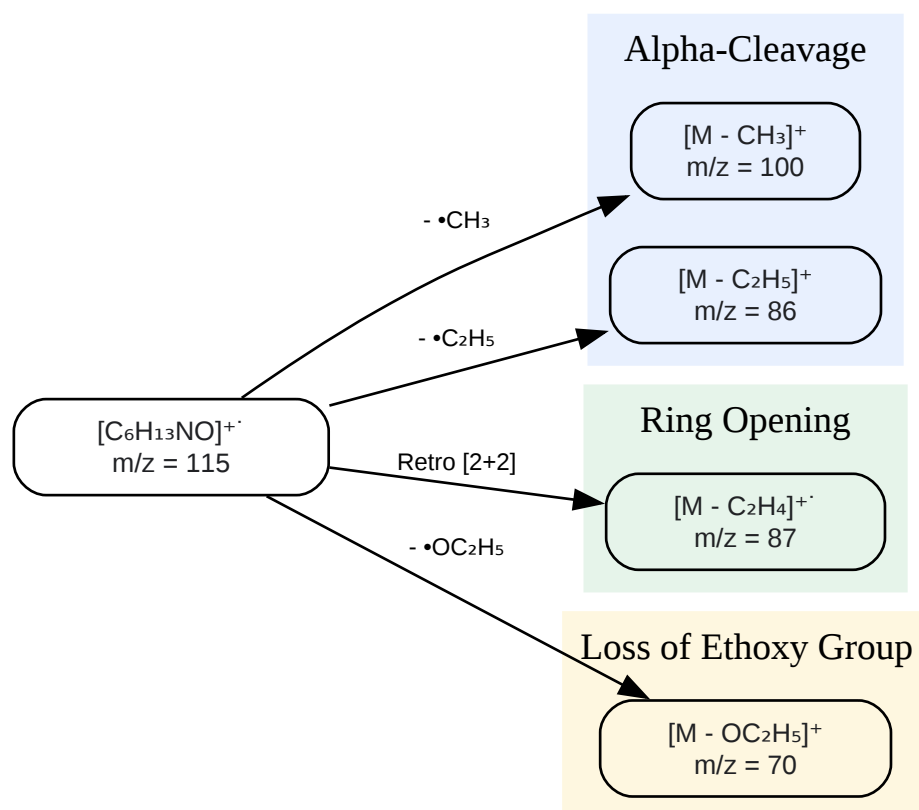
Predicted Mass Spectrometry Data

Based on the molecular formula C₆H₁₃NO, the predicted mass spectrometry data is as follows:

Adduct / Fragment	Predicted m/z	Notes
[M] ⁺	115.10	Molecular ion
[M+H] ⁺	116.11	Protonated molecular ion[1]
[M+Na] ⁺	138.09	Sodiated molecular ion[1]

Predicted Fragmentation Pattern

The fragmentation of **3-Ethoxy-3-methylazetidine** in the mass spectrometer is expected to proceed through several characteristic pathways, primarily involving the cleavage of the strained azetidine ring and the loss of the ethoxy group.

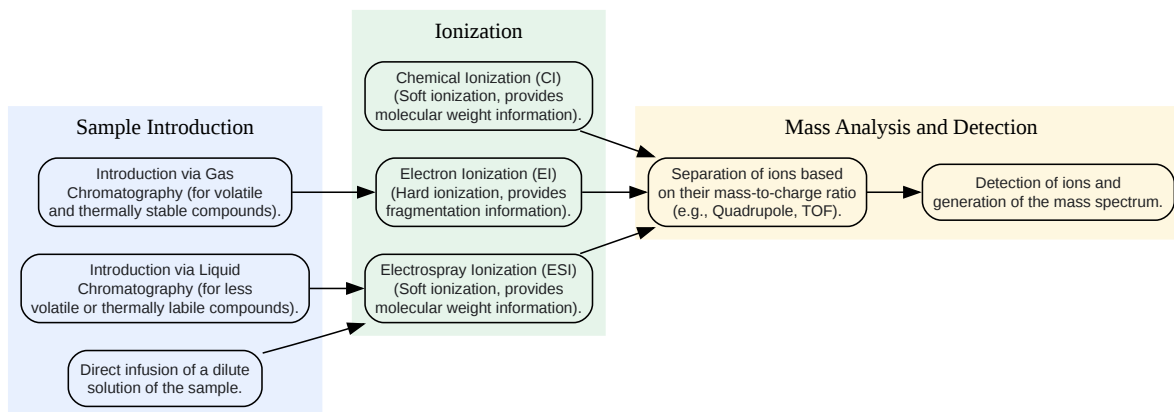


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Caption: Plausible fragmentation pathways for **3-Ethoxy-3-methylazetidine**.

Experimental Protocol for Mass Spectrometry Data Acquisition

The choice of ionization technique is critical for obtaining informative mass spectra.



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Caption: A generalized workflow for mass spectrometry analysis.

Conclusion

The spectroscopic characterization of **3-Ethoxy-3-methylazetidine** is essential for its application in research and development. This guide provides a comprehensive overview of the predicted NMR, IR, and MS data, along with standardized protocols for their acquisition and interpretation. While experimental data remains the gold standard, this predictive approach, rooted in established spectroscopic principles, offers a robust framework for scientists working with this and structurally related molecules. The provided workflows and interpretations are intended to facilitate the unambiguous identification and structural elucidation of novel azetidine derivatives, thereby accelerating the drug discovery process.

References

- PubChem. **3-ethoxy-3-methylazetidine**. National Center for Biotechnology Information. [\[Link\]](#)

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Sources

- 1. PubChemLite - 3-ethoxy-3-methylazetidine (C₆H₁₃NO) [pubchemlite.lcsb.uni.lu]
- 2. 1416586-63-4|3-Ethoxy-3-methylazetidine|BLD Pharm [bldpharm.com]
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